

Technical Guide: Physicochemical Properties of 4-Propoxy-N-(2-thienylmethyl)aniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Propoxy-N-(2-thienylmethyl)aniline

Cat. No.: B1385551

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental physicochemical properties of **4-Propoxy-N-(2-thienylmethyl)aniline**, a compound of interest in medicinal chemistry and materials science. The following sections detail its molecular formula and weight, the standard experimental protocols for their determination, and a logical representation of the compound's core attributes.

Quantitative Physicochemical Data

The essential molecular properties of **4-Propoxy-N-(2-thienylmethyl)aniline** are summarized in the table below. This data is critical for stoichiometric calculations, analytical characterization, and computational modeling.

Property	Value
Molecular Formula	C ₁₄ H ₁₇ NOS
Molecular Weight	247.36 g/mol
CAS Registry Number	1040688-52-5
InChI Key	KPEUMRKEXBOPG-UHFFFAOYSA-N

Experimental Protocols for Determination of Molecular Weight and Formula

The determination of the molecular weight and formula of a novel compound like **4-Propoxy-N-(2-thienylmethyl)aniline** is a foundational step in its characterization. Standard methodologies employed for this purpose include Mass Spectrometry and Elemental Analysis.

2.1. Mass Spectrometry for Molecular Weight Determination

Mass spectrometry is a powerful analytical technique used to measure the mass-to-charge ratio (m/z) of ionized molecules. From this, the molecular weight of the compound can be determined with high accuracy.

- **Sample Preparation:** A small amount of the purified compound is dissolved in a suitable volatile solvent (e.g., methanol or acetonitrile).
- **Ionization:** The sample solution is introduced into the mass spectrometer, where it is ionized. Common ionization techniques for a molecule of this nature include Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI). ESI is a soft ionization technique that is particularly useful for preventing fragmentation of the molecule, allowing for the observation of the molecular ion peak.
- **Mass Analysis:** The resulting ions are accelerated into a mass analyzer (e.g., Quadrupole, Time-of-Flight (TOF), or Orbitrap). The analyzer separates the ions based on their mass-to-charge ratio.
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus m/z . The peak corresponding to the intact, singly charged molecule ($[M+H]^+$ or $[M]^+$) is used to determine the molecular weight. High-resolution mass spectrometry (HRMS) can provide a highly accurate mass measurement, which can also help to confirm the elemental composition.

2.2. Elemental Analysis for Empirical and Molecular Formula Confirmation

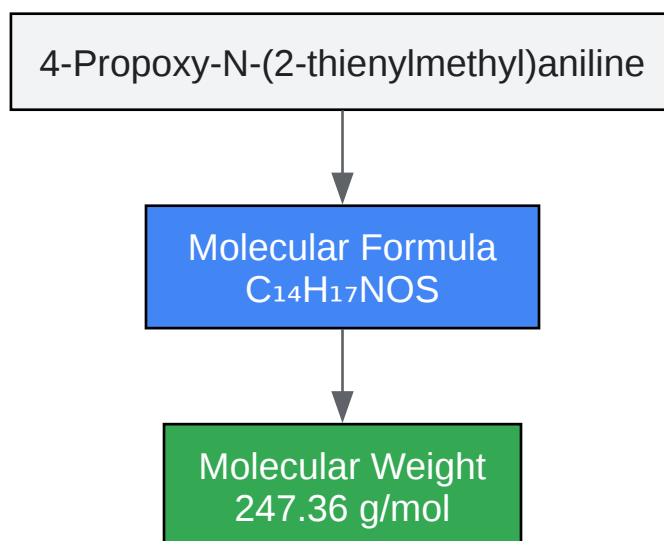
Elemental analysis provides the percentage composition of the elements (carbon, hydrogen, nitrogen, sulfur) in the compound. This data is used to determine the empirical formula, which

can then be used in conjunction with the molecular weight from mass spectrometry to establish the molecular formula.

- **Sample Preparation:** A precise and accurately weighed amount of the dry, pure compound is required.
- **Combustion Analysis:** The sample is combusted in a furnace at high temperatures (typically around 1000°C) in a stream of oxygen. This process converts carbon to carbon dioxide, hydrogen to water, and sulfur to sulfur dioxide. Nitrogen is typically converted to N₂ gas.
- **Detection and Quantification:** The combustion products are passed through a series of detectors. Infrared detectors are commonly used to quantify CO₂ and H₂O, while a thermal conductivity detector is used for N₂. Sulfur dioxide can be quantified by various methods, including infrared detection or titration.
- **Calculation:** The mass of each element is calculated from the masses of the combustion products. These masses are then used to determine the percentage of each element in the original sample. The percentage composition is used to calculate the simplest whole-number ratio of atoms, yielding the empirical formula. The molecular formula is then determined by comparing the mass of the empirical formula to the molecular weight obtained from mass spectrometry.

Logical Relationship of Compound Properties

The following diagram illustrates the logical flow from the compound's name to its structural and physical properties.



[Click to download full resolution via product page](#)

Core Properties of 4-Propoxy-N-(2-thienylmethyl)aniline

- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 4-Propoxy-N-(2-thienylmethyl)aniline]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1385551#4-propoxy-n-2-thienylmethyl-aniline-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1385551#4-propoxy-n-2-thienylmethyl-aniline-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com